

Technical Guide: The Acid Dissociation Constant (pKa) of Bromocresol Green Sodium Salt

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Compound of Interest

Compound Name: *Bromocresol green sodium*

Cat. No.: *B1290564*

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This technical guide provides a comprehensive overview of the acid dissociation constant (pKa) of bromocresol green (BCG), a vital pH indicator for researchers, scientists, and professionals in drug development. This document outlines the quantitative pKa values, detailed experimental protocols for its determination, and logical diagrams to illustrate key processes.

Introduction to Bromocresol Green

Bromocresol green (BCG) is a triphenylmethane dye belonging to the sulfonephthalein class of indicators.^{[1][2]} It is widely utilized as a pH indicator in acid-base titrations and for visualizing acidic compounds in thin-layer chromatography.^{[3][4]} BCG is available as a free acid (a light brown solid) or as its sodium salt (a dark green solid).^{[1][4]} In aqueous solutions, BCG undergoes a distinct color change from yellow in acidic conditions (pH below 3.8) to blue in basic conditions (pH above 5.4).^{[2][3]} This color transition is governed by its acid dissociation constant (pKa).

pKa of Bromocresol Green

The pKa value of bromocresol green represents the pH at which the acidic (yellow) and basic (blue) forms of the indicator are present in equal concentrations.^{[3][5]} The equilibrium reaction in an aqueous solution involves the deprotonation of the monoanionic form (yellow) to the

dianionic form (blue).[1] The reported pKa values for bromocresol green are consistent across various sources.

Data Presentation: pKa Values of Bromocresol Green

pKa Value	Temperature (°C)	Source
4.8	Not Specified	Wikipedia[1]
4.7	25	ChemBK[6]
4.7	Not Specified	Scribd[7]
4.90	Not Specified	Macsen Labs[2]
~4.7	Not Specified	Fiveable[5]
4.90	Not Specified	Learning Chemistry[3]
4.7	Not Specified	Scribd[8][9]

Experimental Protocol for pKa Determination via Spectrophotometry

The pKa of bromocresol green can be accurately determined using UV-Visible spectrophotometry. This method relies on the principle that the acidic and basic forms of BCG have different absorption spectra. The Beer-Lambert law is applied to relate the absorbance of the solutions to the concentrations of the two forms.[10]

Objective: To determine the acid dissociation constant (pKa) of bromocresol green by measuring the absorbance of its solutions at various pH values.

Materials:

- **Bromocresol green sodium salt**
- Spectrophotometer
- pH meter

- Volumetric flasks (100 mL)
- Pipettes
- Cuvettes
- Acetic acid (1.0 M)
- Sodium acetate (1.0 M)
- Hydrochloric acid (to prepare acidic solution)
- Sodium hydroxide (to prepare basic solution)
- Deionized water

Methodology:

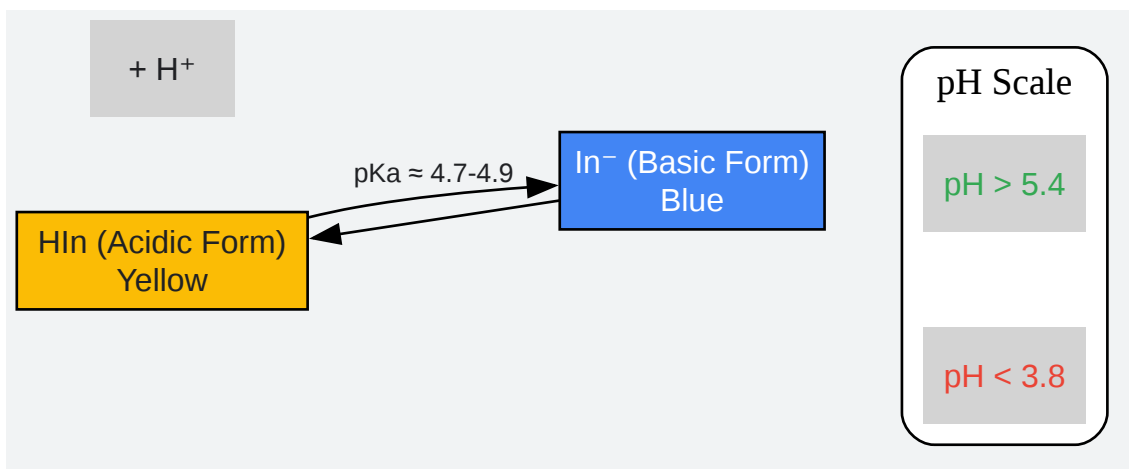
- Preparation of Stock Solutions:
 - Prepare a stock solution of bromocresol green by dissolving a known mass of its sodium salt in deionized water.
 - Prepare a series of buffer solutions with varying pH values by mixing different volumes of 1.0 M acetic acid and 1.0 M sodium acetate.[\[11\]](#) The pH of each buffer can be calculated using the Henderson-Hasselbalch equation.[\[11\]](#)
 - Prepare a fully acidic solution of BCG by adding a small amount of hydrochloric acid to the stock solution to achieve a pH well below 3.8.[\[12\]](#)[\[13\]](#)
 - Prepare a fully basic solution of BCG by adding a small amount of sodium hydroxide to the stock solution to achieve a pH well above 5.4.[\[12\]](#)[\[13\]](#)
- Spectrophotometric Measurements:
 - Turn on the spectrophotometer and allow it to warm up.

- Determine the wavelength of maximum absorbance (λ_{max}) for both the acidic (yellow) and basic (blue) forms of bromocresol green by scanning their respective solutions across the visible spectrum (approximately 400-700 nm).^{[11][12]} The acidic form typically shows a λ_{max} around 453 nm, while the basic form has a λ_{max} around 610 nm.^[11]
- Set the spectrophotometer to the λ_{max} of the basic form.
- Measure the absorbance of the fully acidic solution (A_a) and the fully basic solution (A_b) at this wavelength.^[11]
- Measure the absorbance of each of the prepared buffer solutions containing bromocresol green at the same wavelength.
- Data Analysis and pKa Calculation:
 - For each buffer solution, the measured pH and absorbance are recorded.
 - The ratio of the concentrations of the basic form ($[\text{In}^-]$) to the acidic form ($[\text{HIn}]$) can be calculated from the absorbance values.
 - The pKa can be determined graphically by plotting absorbance versus pH; the inflection point of the resulting curve corresponds to the pKa.^[7]
 - Alternatively, the pKa can be calculated for each buffer solution using a rearranged Henderson-Hasselbalch equation incorporating the absorbance values.

Visualizations

Diagram 1: Acid-Base Equilibrium of Bromocresol Green

This diagram illustrates the equilibrium between the acidic and basic forms of bromocresol green, corresponding to its color change.

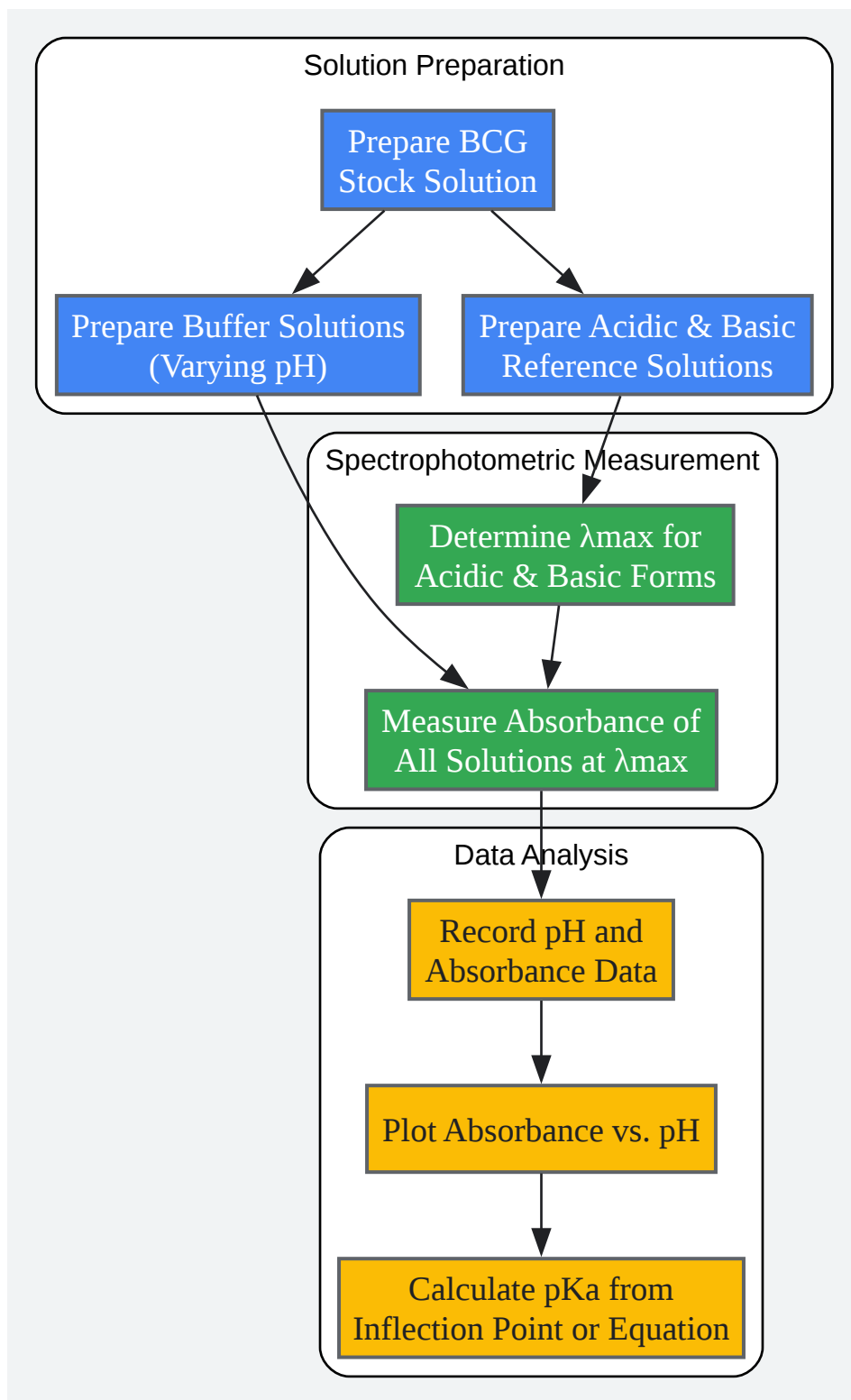


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Caption: Acid-base equilibrium of bromocresol green.

Diagram 2: Experimental Workflow for pKa Determination

This diagram outlines the key steps in the spectrophotometric determination of the pKa of bromocresol green.



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References

- 1. Bromocresol green - Wikipedia [en.wikipedia.org]
- 2. macsenlab.com [macsenlab.com]
- 3. priyamstudycentre.com [priyamstudycentre.com]
- 4. ijac.journals.pnu.ac.ir [ijac.journals.pnu.ac.ir]
- 5. fiveable.me [fiveable.me]
- 6. chembk.com [chembk.com]
- 7. scribd.com [scribd.com]
- 8. scribd.com [scribd.com]
- 9. pKa Determination of Bromocresol Green | PDF | Acid Dissociation Constant | Ph [scribd.com]
- 10. coconote.app [coconote.app]
- 11. ulm.edu [ulm.edu]
- 12. staff.u-szeged.hu [staff.u-szeged.hu]
- 13. kbcc.cuny.edu [kbcc.cuny.edu]
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